

Recommended sonication for dissolving AZ10606120 dihydrochloride

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Compound of Interest

Compound Name: AZ10606120 dihydrochloride

Cat. No.: B1665886 Get Quote

Technical Support Center: AZ10606120 Dihydrochloride

This technical support center provides guidance on the recommended sonication procedure for dissolving **AZ10606120 dihydrochloride**, along with troubleshooting advice and frequently asked questions to assist researchers, scientists, and drug development professionals in their experimental workflows.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **AZ10606120 dihydrochloride**?

A1: **AZ10606120 dihydrochloride** is soluble in both water and Dimethyl Sulfoxide (DMSO). For higher concentrations, DMSO is the preferred solvent.[1]

Q2: Why is sonication recommended for dissolving **AZ10606120 dihydrochloride**?

A2: Sonication is recommended to facilitate the dissolution of **AZ10606120 dihydrochloride**, particularly at higher concentrations.[2] The process uses sound energy to agitate particles, which can help break down intermolecular interactions and speed up the dissolution process. [3][4]

Q3: What is the maximum soluble concentration of AZ10606120 dihydrochloride?



A3: The maximum soluble concentrations are provided in the table below. Please note that solubility can be batch-specific.

Q4: Can I dissolve AZ10606120 dihydrochloride in PBS?

A4: It is not recommended to dissolve this compound in PBS solution.[1]

Quantitative Data Summary

The solubility of **AZ10606120 dihydrochloride** in commonly used laboratory solvents is summarized in the table below.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
Water	1.5 - 12.39	3.03 - 25	Sonication is recommended.[2]
DMSO	8 - 99	16.15 - 199.8	Sonication is recommended for higher concentrations. [1][2] Use fresh DMSO as moisture can reduce solubility. [1]

Experimental Protocol: Dissolving AZ10606120 Dihydrochloride using Sonication

This protocol provides a general guideline for dissolving **AZ10606120 dihydrochloride** using a bath sonicator.

Materials:

- AZ10606120 dihydrochloride powder
- High-purity solvent (Water or DMSO)



- Appropriate vials (e.g., glass or polypropylene)
- Bath sonicator
- Vortex mixer (optional)

Procedure:

- Preparation: Weigh the desired amount of AZ10606120 dihydrochloride and place it in a suitable vial.
- Solvent Addition: Add the appropriate volume of the selected solvent (Water or DMSO) to the vial to achieve the desired concentration.
- Initial Mixing (Optional): Briefly vortex the vial to disperse the powder in the solvent.
- Sonication:
 - Ensure the sonicator bath is filled with water, and degas the water by running the sonicator for a few minutes before use.[5][6]
 - Place the vial containing the solution into a tube rack or basket within the sonicator bath.
 Ensure the vial is suspended in the water and not in direct contact with the bottom of the tank.
 - Turn on the sonicator. The sonication process generates ultrasonic waves that create cavitation bubbles in the solvent, which implode to help break up and dissolve the solid particles.[5][8]
 - Sonicate in short intervals (e.g., 5-10 minutes) to prevent overheating of the sample.
- Visual Inspection: After each sonication interval, visually inspect the solution to check for undissolved particles. If particles are still present, repeat the sonication step.
- Completion: The dissolution is complete when no visible particles remain, and the solution is clear.



• Storage: Once dissolved, store the stock solution as recommended on the product datasheet.

Troubleshooting Guide

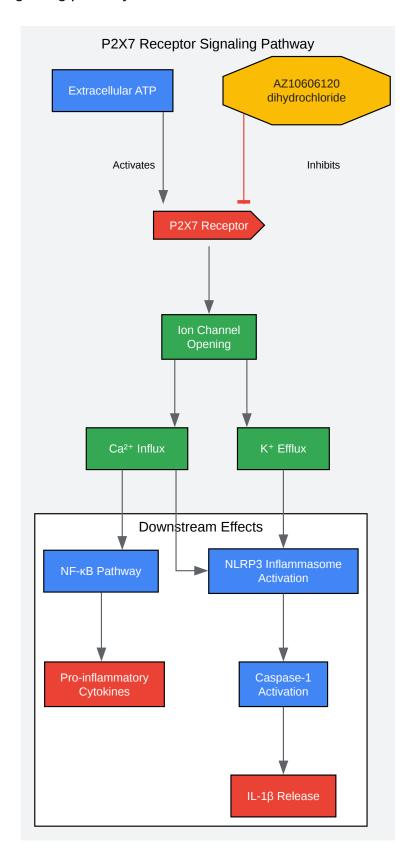
Issue	Possible Cause	Recommended Solution
Compound does not fully dissolve	Insufficient sonication time or power.	Increase the sonication time in short intervals. If your sonicator has power settings, you can cautiously increase the power.
Concentration is too high for the chosen solvent.	Try diluting the solution by adding more solvent. Refer to the solubility table for maximum concentrations.	
Poor solvent quality.	Use high-purity, fresh solvents. For DMSO, use an anhydrous grade as it can absorb moisture, which may reduce solubility.[1]	
Solution becomes cloudy or precipitates after cooling	The compound may have limited solubility at room temperature after being dissolved with the aid of heat from sonication.	Gently warm the solution and sonicate again before use. Consider preparing a more dilute stock solution.
Sample appears to have degraded	Excessive sonication can generate heat, potentially degrading the compound.	Sonicate in shorter bursts and allow the sample to cool between intervals. If possible, use a cooled sonicator bath.[3]

Signaling Pathway Diagram

AZ10606120 dihydrochloride is a potent and selective antagonist of the P2X7 receptor. The activation of the P2X7 receptor by its endogenous ligand, ATP, triggers a cascade of



downstream signaling events. The following diagram illustrates a simplified representation of the P2X7 receptor signaling pathway.





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Caption: P2X7 Receptor Signaling Pathway and its inhibition by AZ10606120.

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